

"2-Methoxyethyl phenyl ether" structure and molecular formula

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Compound of Interest

Compound Name: 2-Methoxyethyl phenyl ether

Cat. No.: B1347079

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An In-depth Technical Guide to 2-Methoxyethyl Phenyl Ether

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methoxyethyl phenyl ether**, a significant chemical compound with applications in various scientific fields. This document details its chemical structure, molecular formula, physicochemical properties, and key experimental protocols for its synthesis and analysis.

Core Compound Information

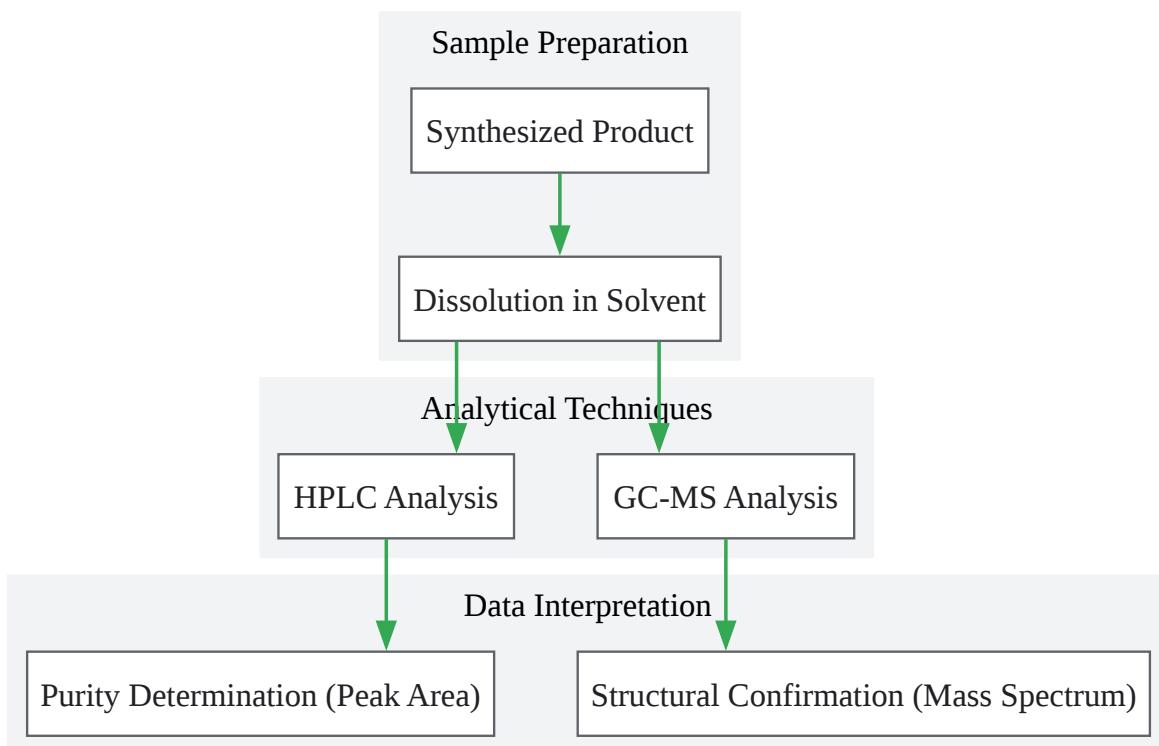
Structure and Molecular Formula:

2-Methoxyethyl phenyl ether, a member of the glycol ethers class of compounds, is characterized by a phenyl group attached to a methoxyethyl group via an ether linkage.

The molecular formula for **2-Methoxyethyl phenyl ether** is $C_9H_{12}O_2$.^[1] Its structure is confirmed by its IUPAC name, 2-methoxyethoxybenzene, and its CAS registry number, 41532-81-4.^[2]

Chemical Structure:

Caption: Workflow for the Williamson Ether Synthesis of **2-Methoxyethyl phenyl ether**.



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References

- 1. bocsci.com [bocsci.com]
- 2. 2-Methoxyethyl phenyl ether | C9H12O2 | CID 96375 - PubChem
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